

Application Note: Quantitative Analysis of 1-(2-Fluorophenyl)guanidine using Chromatographic Techniques

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Compound of Interest

Compound Name: 1-(2-Fluorophenyl)guanidine

CAS No.: 41213-65-4

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Abstract

This application note provides a comprehensive guide to the quantitative analysis of **1-(2-Fluorophenyl)guanidine**, a key intermediate and potential impurity in pharmaceutical development. We present detailed protocols for two primary analytical methodologies: High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). Additionally, an alternative approach using Gas Chromatography-Mass Spectrometry (GC-MS) following derivatization is discussed. The protocols are designed for researchers, scientists, and drug development professionals, offering robust, validated frameworks for accurate quantification in diverse matrices. Emphasis is placed on the scientific rationale behind method development choices, sample preparation strategies, and adherence to validation standards as outlined by the International Council for Harmonisation (ICH).

Introduction

1-(2-Fluorophenyl)guanidine is a substituted guanidine derivative of increasing importance in medicinal chemistry and pharmaceutical synthesis.^[1] Its accurate quantification is critical for process monitoring, impurity profiling, stability testing, and pharmacokinetic studies.

Guanidines are highly basic and polar compounds, which presents unique challenges for chromatographic separation and analysis.^{[2][3][4]} The high pKa of the guanidinium group (typically >12) means the analyte exists predominantly in its protonated, cationic form under standard analytical conditions.^{[5][6]} This property dictates the selection of chromatographic columns and mobile phases to achieve adequate retention and peak shape.

This guide provides validated methods to address these challenges, ensuring reliable and reproducible quantification. We will explore the causality behind key experimental decisions, from sample preparation to final data analysis, grounded in the physicochemical properties of the analyte and authoritative regulatory guidelines.^{[7][8][9][10]}

Physicochemical Properties of 1-(2-Fluorophenyl)guanidine

A foundational understanding of the analyte's properties is crucial for method development.

- Chemical Structure: $C_7H_8FN_3$
- Molecular Weight: 153.16 g/mol ^[1]
- Basicity (pKa): While the exact pKa of **1-(2-Fluorophenyl)guanidine** is not readily published, parent guanidine has a pKa of ~13.6.^[6] Aryl substitution typically reduces the pKa, but the compound remains a strong base.^[4] It will be fully protonated in acidic to neutral pH environments (pH < 10). This is the guiding principle for selecting ion-exchange or reversed-phase chromatography with ion-pairing agents.
- Solubility: As a hydrochloride salt, it is expected to be soluble in water and polar organic solvents like methanol and acetonitrile.

Primary Analytical Method: Reversed-Phase HPLC-UV

For routine quantification in drug substance or formulated products, HPLC-UV is a robust and accessible method. The primary challenge is achieving sufficient retention on standard C18 columns due to the analyte's polarity. This protocol utilizes a modern C18 column designed for enhanced polar retention.

Scientific Rationale

The chosen method employs a low-pH mobile phase. This serves two purposes:

- **Analyte State:** It ensures the **1-(2-Fluorophenyl)guanidine** is consistently in its protonated (cationic) form, preventing peak splitting or shifting.
- **Column Interaction:** It suppresses the ionization of residual silanols on the silica surface of the HPLC column, minimizing secondary interactions that can lead to poor peak shape (tailing).

A C18 column with high-strength silica (HSS) is selected for its ability to provide good retention for polar compounds under aqueous conditions.[11] UV detection is set at a low wavelength (~195-210 nm) where guanidine-containing structures exhibit absorbance.[3][12]

Experimental Workflow: HPLC-UV



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Caption: High-level workflow for HPLC-UV quantification.

Detailed Protocol: HPLC-UV

1. Materials and Reagents:

- **1-(2-Fluorophenyl)guanidine** reference standard

- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water (18.2 MΩ·cm)
- Methanol (HPLC grade)

2. Instrumentation and Columns:

- HPLC System: Agilent 1100/1200 series or equivalent, equipped with a degasser, quaternary pump, autosampler, and UV/DAD detector.
- Column: Waters ACQUITY UPLC HSS T3 (C18), 2.1 x 100 mm, 1.8 μm, or equivalent column for polar analytes.

3. Chromatographic Conditions:

- Mobile Phase: 80% Water with 0.1% Formic Acid : 20% Acetonitrile with 0.1% Formic Acid
- Flow Rate: 0.3 mL/min
- Column Temperature: 30 °C
- Injection Volume: 5 μL
- Detection Wavelength: 210 nm
- Run Time: 10 minutes

4. Preparation of Solutions:

- Diluent: 50:50 Acetonitrile:Water
- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **1-(2-Fluorophenyl)guanidine** reference standard into a 10 mL volumetric flask. Dissolve and dilute to volume with the diluent.

- Calibration Standards: Prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by serial dilution of the stock solution with the diluent.
- Sample Preparation: Accurately weigh the sample to obtain a theoretical concentration of ~25 µg/mL of the analyte. Dissolve in the diluent, using sonication if necessary. Filter through a 0.45 µm PTFE syringe filter prior to injection.

5. Data Analysis:

- Generate a linear calibration curve by plotting the peak area of the analyte against the concentration of the calibration standards.
- Determine the concentration of **1-(2-Fluorophenyl)guanidine** in the prepared samples by interpolating their peak areas from the calibration curve.

High-Sensitivity Method: LC-MS/MS

For quantification in complex biological matrices (e.g., plasma, urine) or for trace-level impurity analysis, LC-MS/MS provides superior sensitivity and selectivity.[\[11\]](#)[\[13\]](#)[\[14\]](#)

Scientific Rationale

This method combines the separation power of liquid chromatography with the high specificity and sensitivity of tandem mass spectrometry. Electrospray ionization (ESI) in positive ion mode is ideal for the cationic guanidinium group. Multiple Reaction Monitoring (MRM) is used for quantification, where a specific precursor ion (the protonated molecule, $[M+H]^+$) is selected and fragmented, and a specific product ion is monitored. This transition is highly specific to the analyte, minimizing interference from matrix components.[\[11\]](#) The use of a stable isotope-labeled (SIL) internal standard is highly recommended to correct for matrix effects and variations in instrument response.[\[11\]](#)

Experimental Workflow: LC-MS/MS



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Caption: Workflow for bioanalytical LC-MS/MS quantification.

Detailed Protocol: LC-MS/MS

1. Materials and Reagents:

- As per HPLC-UV method.
- Stable Isotope Labeled **1-(2-Fluorophenyl)guanidine** (e.g., $^{13}\text{C}_6$ - or $^{15}\text{N}_3$ -labeled), if available. If not, a structurally similar guanidine compound can be used as an internal standard, but a SIL-IS is preferred.

2. Instrumentation:

- LC System: UPLC/UHPLC system (e.g., Waters ACQUITY, Sciex ExionLC).
- Mass Spectrometer: Triple quadrupole mass spectrometer (e.g., Sciex QTRAP 6500+, Waters Xevo TQ-S).
- Column: A hydrophilic interaction liquid chromatography (HILIC) column (e.g., Waters ACQUITY UPLC BEH HILIC, 2.1 x 100 mm, 1.7 μm) is often excellent for retaining highly polar bases.[\[11\]](#)[\[15\]](#)

3. LC and MS Conditions:

- Mobile Phase A: Water with 10 mM Ammonium Formate, 0.1% Formic Acid
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid

- Gradient: 95% B to 50% B over 5 minutes, hold for 1 min, return to 95% B and re-equilibrate.
- Flow Rate: 0.4 mL/min
- Column Temperature: 40 °C
- Ionization Source: Electrospray Ionization (ESI), Positive Mode
- MRM Transitions (Hypothetical):
 - Analyte: Q1: 154.1 -> Q3: [Product Ion 1], [Product Ion 2] (To be determined by infusion of standard)
 - Internal Standard (e.g., ¹³C₆-labeled): Q1: 160.1 -> Q3: [Product Ion 1], [Product Ion 2]
 - Note: Product ions would likely result from the loss of ammonia or other neutral fragments from the guanidine moiety.
- Key MS Parameters: Optimize source temperature, ion spray voltage, and collision energy for the specific instrument and analyte.

4. Sample Preparation (from Plasma):

- Aliquot 50 µL of plasma sample, calibration standard, or QC into a microcentrifuge tube.
- Add 10 µL of internal standard working solution (e.g., at 500 ng/mL).
- Add 150 µL of cold acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 15,000 x g for 10 minutes at 4 °C.[\[12\]](#)
- Transfer the supernatant to a new plate or vials.
- Evaporate to dryness under a stream of nitrogen at 40 °C.
- Reconstitute in 100 µL of the initial mobile phase (95% Acetonitrile-based).

Alternative Method: GC-MS with Derivatization

While less common for polar bases, GC-MS can be an alternative if LC instrumentation is unavailable. This requires derivatization to increase the analyte's volatility and thermal stability. [\[16\]](#)[\[17\]](#)

Rationale and Derivatization Strategy

The active hydrogens in the guanidine group make the molecule unsuitable for direct GC analysis. Derivatization masks these polar functional groups. A two-step reaction using hexafluoroacetylacetone (HFAA) followed by ethyl chloroformate (ECF) has been shown to be effective for various guanidino compounds.[\[11\]](#) This procedure creates a more volatile and thermally stable derivative that can be analyzed by GC-MS.

1. Derivatization Reaction:

- Step 1: Reaction with HFAA to form a pyrimidine-like ring structure.
- Step 2: Reaction with ECF to cap any remaining active hydrogens.

Protocol Outline: GC-MS

- Sample Preparation: Extract the analyte from the matrix and concentrate it into a suitable solvent.
- Derivatization:
 - Adjust the pH of the aqueous sample extract to ~9.0 using a carbonate buffer.
 - Add HFAA and heat to form the initial derivative.
 - Add ECF to complete the reaction.[\[11\]](#)
- Extraction: Extract the final derivative into an organic solvent like chloroform.
- GC-MS Analysis:
 - Column: A non-polar capillary column such as an HP-5ms (30 m x 0.25 mm, 0.25 μ m).

- Injection: Splitless injection.
- Carrier Gas: Helium.
- Oven Program: Start at a low temperature (e.g., 90°C) and ramp up to a higher temperature (e.g., 250°C) to elute the derivative.
- Detection: Mass spectrometer in Electron Ionization (EI) mode, monitoring for characteristic fragment ions of the derivative.

Method Validation

Any analytical method intended for regulatory submission or critical decision-making must be validated to demonstrate its fitness for purpose.^{[9][18][19]} The validation should be performed according to ICH Q2(R2) guidelines.^{[7][8][10]}

Validation Parameters

The following parameters must be assessed:

- **Specificity:** The ability to unequivocally assess the analyte in the presence of other components (e.g., impurities, degradation products, matrix components).^{[8][17]} This is demonstrated by analyzing blank matrix, placebo, and spiked samples.
- **Linearity:** The ability to elicit test results that are directly proportional to the analyte concentration within a given range. A minimum of 5 concentration levels should be used, and the correlation coefficient (r^2) should typically be ≥ 0.995 .
- **Range:** The interval between the upper and lower concentration levels for which the method has demonstrated suitable precision, accuracy, and linearity.^{[7][9]}
- **Accuracy:** The closeness of the test results to the true value. It is assessed by analyzing samples with known concentrations (e.g., spiked matrix) and is expressed as percent recovery.
- **Precision:** The degree of scatter between a series of measurements. It is evaluated at three levels:

- Repeatability (Intra-assay precision): Analysis of replicate samples under the same operating conditions over a short interval.
- Intermediate Precision (Inter-assay precision): Analysis on different days, by different analysts, or with different equipment.
- Reproducibility: Analysis in different laboratories (inter-laboratory trial).
- Limit of Detection (LOD): The lowest amount of analyte that can be detected but not necessarily quantitated as an exact value.
- Limit of Quantitation (LOQ): The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.[\[12\]](#)
- Robustness: The capacity of the method to remain unaffected by small, deliberate variations in method parameters (e.g., mobile phase composition, pH, column temperature, flow rate).
[\[7\]](#)

Typical Acceptance Criteria

Parameter	Acceptance Criteria
Linearity (r^2)	≥ 0.995
Accuracy (% Recovery)	80.0 - 120.0% for impurities; 98.0 - 102.0% for assay
Precision (%RSD)	Repeatability: $\leq 2.0\%$; Intermediate: $\leq 3.0\%$ (Typical for assay)
LOQ Precision (%RSD)	$\leq 10\%$
Specificity	No interference at the retention time of the analyte.

Analyte Stability and Degradation

Guanidine compounds can be susceptible to hydrolysis under strongly alkaline conditions. Forced degradation studies are essential to understand potential degradation pathways and to ensure the analytical method is stability-indicating.

- Forced Degradation Conditions: As per ICH guidelines, the analyte should be exposed to acidic, basic, oxidative, thermal, and photolytic stress.
 - Acid Hydrolysis: e.g., 0.1 M HCl at 60 °C
 - Base Hydrolysis: e.g., 0.1 M NaOH at 60 °C
 - Oxidation: e.g., 3% H₂O₂ at room temperature
 - Thermal: e.g., 80 °C (solid and solution)
 - Photolytic: Exposure to UV/Vis light
- Potential Degradation Products: Degradation of related phenylguanidines can involve cleavage to form 1-phenylguanidine or oxidation of the aromatic ring.^{[7][10]} The analytical method must be able to separate these potential degradants from the parent peak.

Conclusion

This application note provides a detailed framework for the successful quantification of **1-(2-Fluorophenyl)guanidine**. The recommended primary methods, HPLC-UV and LC-MS/MS, are robust and adaptable to a wide range of applications, from routine quality control to sensitive bioanalysis. The choice of method depends on the required sensitivity, sample matrix, and available instrumentation. By understanding the chemical principles outlined and adhering to rigorous validation standards, researchers can generate high-quality, reliable, and defensible analytical data.

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